

Benzyl Stearate: A Comprehensive Technical Profile of its Physicochemical Properties

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Compound of Interest

Compound Name: *Benzyl stearate*

Cat. No.: *B1594342*

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This technical guide provides an in-depth overview of the core physicochemical properties of **benzyl stearate**, a long-chain fatty acid ester. With applications in various scientific fields, including pharmaceuticals and material science, a thorough understanding of its melting point and density is crucial for formulation development, quality control, and predicting its behavior in different matrices. This document outlines the experimentally determined values for these properties, details the methodologies for their measurement, and presents a logical workflow for these characterization processes.

Physicochemical Data of Benzyl Stearate

The following table summarizes the key physical and chemical properties of **benzyl stearate** for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₂ O ₂	[1]
Molecular Weight	374.6 g/mol	[1][2]
CAS Number	5531-65-7	[3]
Melting Point	45.8°C	[1]
Melting Point Range	59.5-60°C	[1]
Density	0.921 g/cm ³	[4]
Physical Form	Solid	

Experimental Protocols

Accurate determination of the melting point and density of **benzyl stearate** is fundamental for its characterization. The following sections provide detailed experimental methodologies for these essential measurements.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the capillary method using a melting point apparatus.

Materials:

- **Benzy**l stearate sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle (if the sample is not a fine powder)
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **benzyl stearate** sample is a fine, dry powder. If necessary, gently grind the crystalline solid using a mortar and pestle.
- **Capillary Tube Filling:** Invert an open-ended capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. Repeat this process until the packed sample is approximately 2-3 mm high.
- **Apparatus Setup:** Place the filled capillary tube into the sample holder of the melting point apparatus.
- **Heating and Observation:**
 - Set the heating rate of the apparatus to a rapid setting initially to approach the expected melting point of **benzyl stearate** (around 45°C).
 - When the temperature is within 10-15°C of the expected melting point, reduce the heating rate to 1-2°C per minute. This slow heating rate is crucial for an accurate determination.
 - Continuously observe the sample through the magnifying lens.
- **Recording the Melting Range:**
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Record the temperature at which the entire solid has completely melted into a clear liquid. This is the end of the melting range.
- **Reporting:** The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

Determination of Density

The density of a substance is its mass per unit volume. For an irregularly shaped solid like powdered or crystalline **benzyl stearate**, the density can be determined by measuring its mass

and the volume of a liquid it displaces.

Materials:

- **Benzyl stearate** sample
- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which **benzyl stearate** is insoluble (e.g., water, ensuring no reaction or dissolution)
- Spatula

Procedure:

- **Mass Measurement:** Accurately weigh a specific amount of the **benzyl stearate** sample using an analytical balance. Record this mass (m).
- **Initial Volume Measurement:** Fill a graduated cylinder with a known volume of the chosen liquid. Record this initial volume (V_1). Ensure the liquid level is read at the bottom of the meniscus.
- **Volume Displacement:** Carefully add the weighed **benzyl stearate** sample to the graduated cylinder. Ensure all the solid is submerged and that there are no air bubbles clinging to the particles.
- **Final Volume Measurement:** Read the new volume of the liquid in the graduated cylinder. Record this final volume (V_2).
- **Calculation of Volume of Solid:** The volume of the **benzyl stearate** sample (V) is the difference between the final and initial volume readings: $V = V_2 - V_1$
- **Calculation of Density:** The density (ρ) of **benzyl stearate** is calculated using the following formula: $\rho = m / V$
- **Reporting:** The density is typically reported in g/cm^3 or g/mL .

Experimental Workflow Visualization

The logical flow of the experimental procedures for determining the melting point and density of **benzyl stearate** can be visualized as follows:

Caption: Workflow for determining the melting point and density of **benzyl stearate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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